

Protocol for diacylglycerol kinase (DGK) activity assay in cell lysates.

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Compound of Interest

Compound Name: Diacylglyceride

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

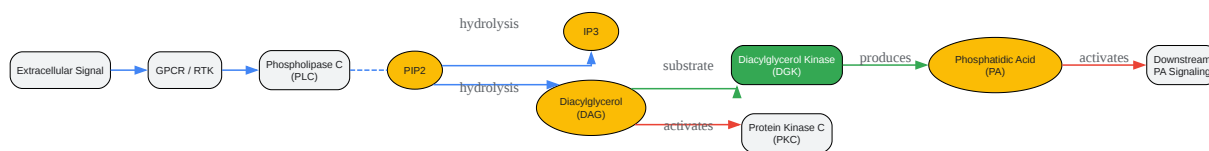
Introduction

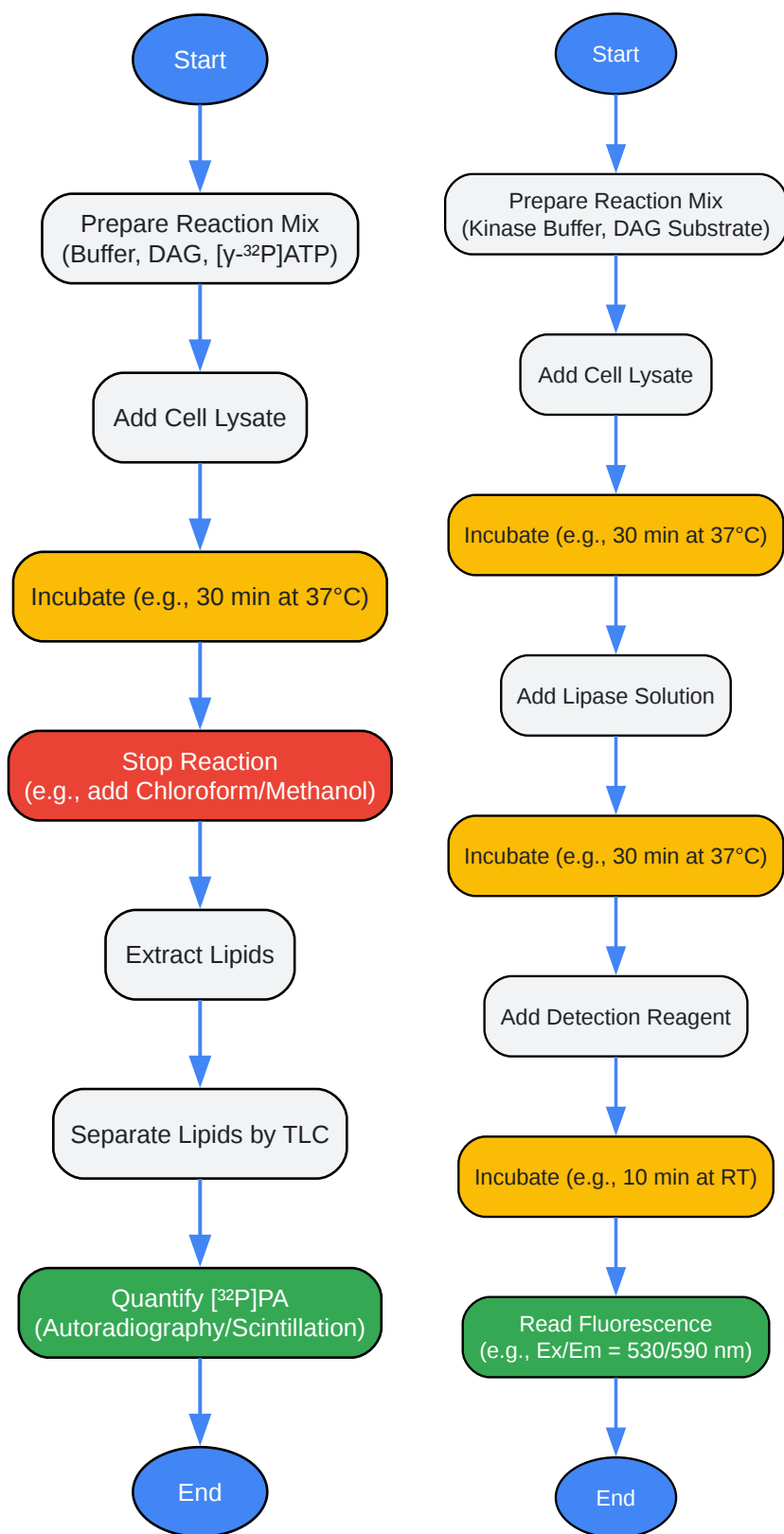
Diacylglycerol kinases (DGKs) are a family of enzymes that play a crucial role in cellular signaling by catalyzing the phosphorylation of diacylglycerol (DAG) to produce phosphatidic acid (PA).^[1] This conversion terminates DAG-mediated signaling, which is involved in processes like protein kinase C (PKC) activation, and initiates PA-dependent signaling pathways. Given their central role in signal transduction, DGKs have emerged as important targets for drug discovery in various therapeutic areas, including oncology and immunology. This document provides detailed protocols for measuring DGK activity in cell lysates using both traditional radiolabeling and modern non-radioactive fluorescence-based methods.

Signaling Pathway of Diacylglycerol Kinase

Diacylglycerol kinase is a key enzyme in the phosphoinositide signaling pathway. Upon stimulation of cell surface receptors, such as G protein-coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs), phospholipase C (PLC) is activated. PLC hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol 1,4,5-

trisphosphate (IP3) and DAG. DGK then phosphorylates DAG to PA, thus acting as a critical regulator of the balance between these two signaling lipids.





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References

- 1. arigobio.com [arigobio.com]
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